# Suberosol: A Potential Therapeutic Agent - Application Notes and Protocols

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***Compound of Interest***

*Compound Name:* *Suberosol*

*Cat. No.:* *B15567281*

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## Introduction

**Suberosol**, a naturally occurring tetracyclic triterpenoid, has been identified as a compound with potential therapeutic applications. Isolated from Polyalthia suberosa, this C31 lanostane-type triterpene has demonstrated noteworthy biological activity, particularly as an anti-HIV agent[1][2]. This document provides a summary of the available data on **suberosol**, including its known biological effects and protocols for relevant experimental investigation. While current research on **suberosol** is in its nascent stages, its unique structure and initial findings warrant further exploration for drug discovery and development.

## Chemical Properties

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| Property | Value | Source |
|---|---|---|
| Chemical Formula | $C_{31}H_{50}O_2$ | PubChem |
| Molecular Weight | 454.7 g/mol | PubChem |
| IUPAC Name | (3S,5R,10S,13R,14R,15S,17R)-4,4,10,13,14-pentamethyl-17-[(2R)-6-methyl-5-methylideneheptan-2-yl]-2,3,5,6,12,15,16,17-octahydro-1H-cyclopenta[a]phenanthrene-3,15-diol | PubChem |
| Structure | Lanostane-type triterpenoid | [1] |
| Natural Source | Polyalthia suberosa | [1][2] |

# Therapeutic Potential: Anti-HIV Activity

The primary therapeutic potential of **suberosol** identified to date is its activity against the Human Immunodeficiency Virus (HIV). Research has shown that **suberosol** can inhibit HIV replication in lymphocyte cells.

## Quantitative Data

| Compound | Cell Line | Activity | $EC_{50}$ | Source |
|---|---|---|---|---|
| Suberosol | H9 Lymphocyte | Anti-HIV Replication | 3 µg/mL | |

This initial finding suggests that **suberosol** may serve as a lead compound for the development of novel antiretroviral therapies. Further studies are required to elucidate its precise mechanism of action against HIV. Lanostane-type triterpenoids, as a class, have shown promise as anti-HIV agents, with some inhibiting HIV-1 protease.

# Experimental Protocols

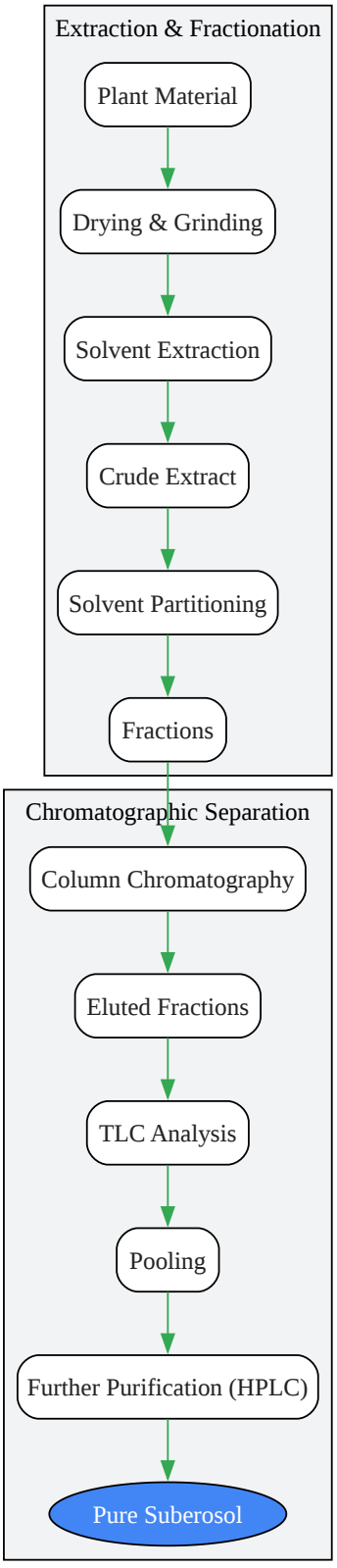
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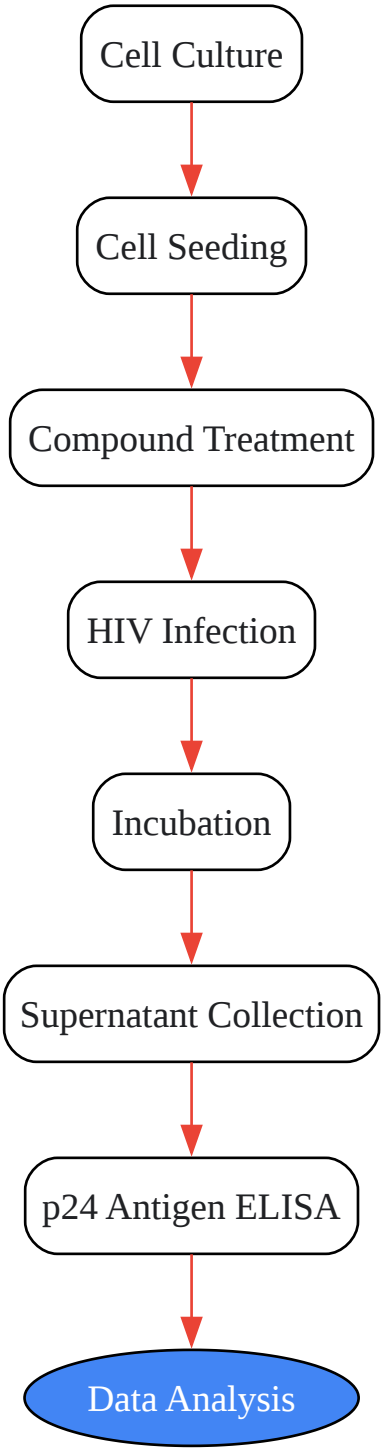
The following are generalized protocols relevant to the study of **suberosol** and other natural products with antiviral potential. These are based on standard laboratory practices and the limited information available on **suberosol**.

## Isolation of **Suberosol** from Polyalthia suberosa

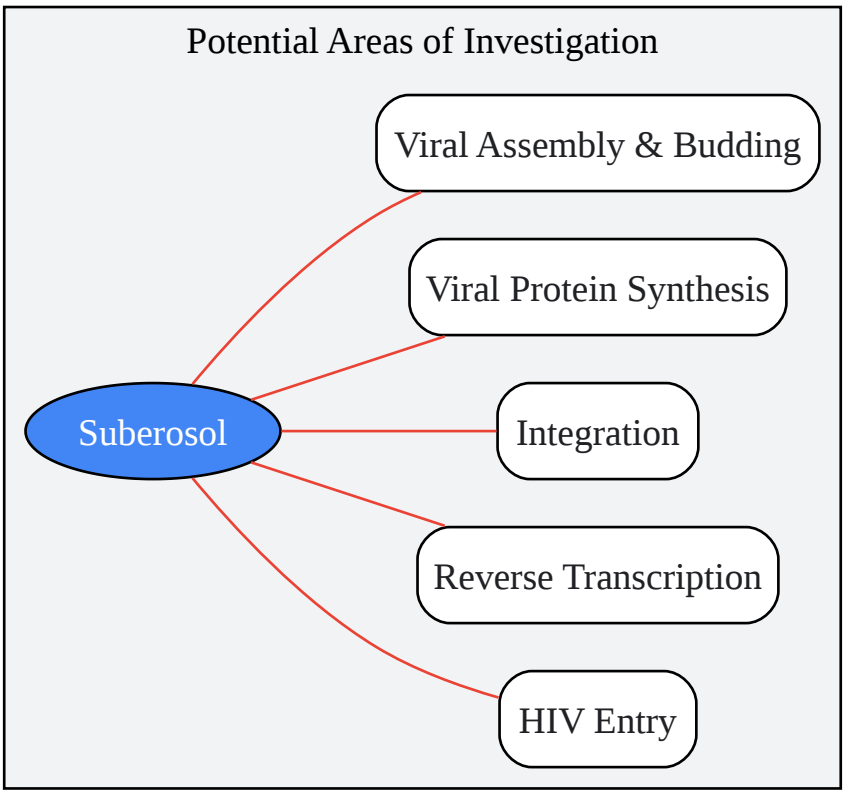
This protocol outlines a general procedure for the extraction and isolation of triterpenoids from a plant source.

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# References


- 1. Anti-AIDS agents, 9. Suberosol, a new C31 lanostane-type triterpene and anti-HIV principle from Polyalthia suberosa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]

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